

# Synthesis and characterization of Formaldehyde 2,4-dinitrophenylhydrazone.

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## Compound of Interest

Compound Name: Formaldehyde 2,4-Dinitrophenylhydrazone

Cat. No.: B143268

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An In-depth Technical Guide on the Synthesis and Characterization of **Formaldehyde 2,4-dinitrophenylhydrazone**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **formaldehyde 2,4-dinitrophenylhydrazone**. This derivative is crucial for the detection and quantification of formaldehyde, a volatile organic compound of significant interest in environmental monitoring, industrial safety, and pharmaceutical analysis due to its potential health risks.<sup>[1][2]</sup> The reaction of formaldehyde with 2,4-dinitrophenylhydrazine (2,4-DNPH) produces a stable hydrazone derivative, facilitating its analysis by various chromatographic and spectroscopic techniques.<sup>[1][3]</sup>

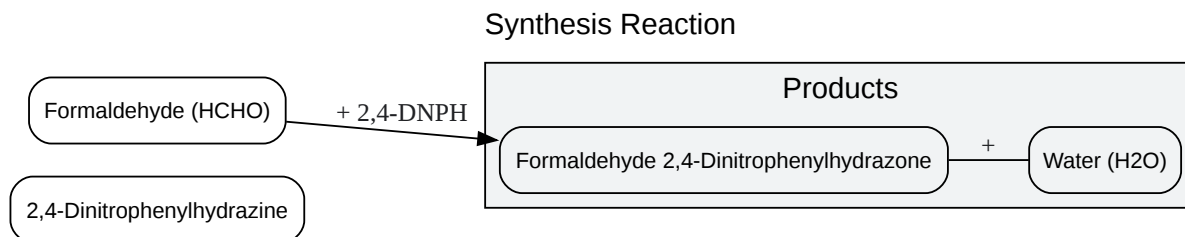
## Synthesis of Formaldehyde 2,4-dinitrophenylhydrazone

The synthesis is a condensation reaction between formaldehyde and 2,4-dinitrophenylhydrazine, which proceeds via a nucleophilic addition-elimination mechanism. The -NH<sub>2</sub> group of the 2,4-DNPH acts as a nucleophile, attacking the carbonyl carbon of formaldehyde. This is followed by the elimination of a water molecule to form the stable

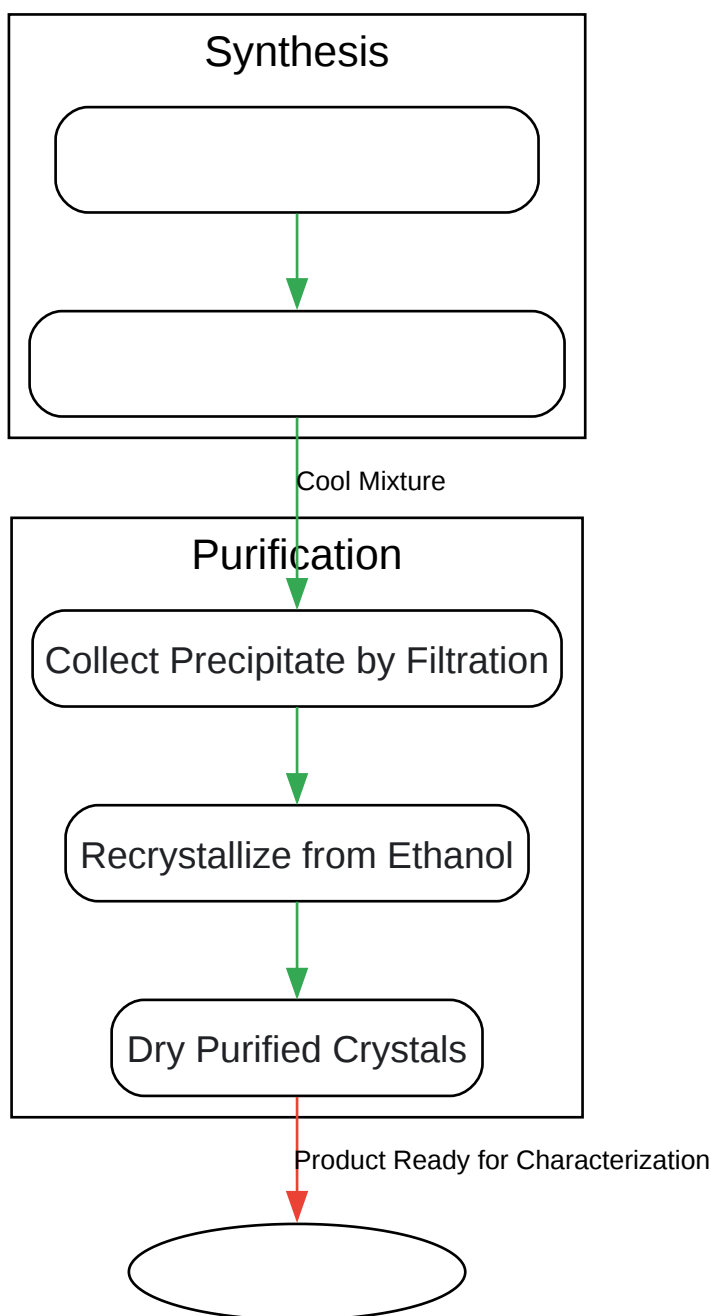
**formaldehyde 2,4-dinitrophenylhydrazone**, often observed as a yellow, orange, or red precipitate.[4]

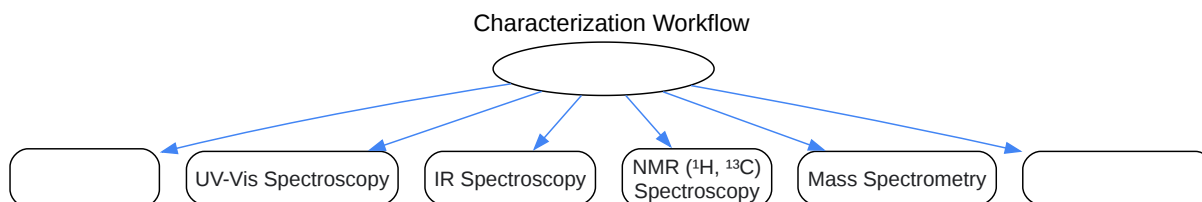
## Chemical Equation

The reaction between formaldehyde and 2,4-dinitrophenylhydrazine (Brady's reagent) yields **formaldehyde 2,4-dinitrophenylhydrazone** and water.[4][5][6]



## Synthesis and Purification Workflow





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